

Essential Safety and Operational Guide for 2-Bromo-4-methylbenzotrifluoride

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Compound of Interest

Compound Name: 2-Bromo-4-methylbenzotrifluoride

Cat. No.: B168650

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **2-Bromo-4-methylbenzotrifluoride**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Profile:

Property	Value
Molecular Formula	C8H6BrF3[1][2][3]
Molecular Weight	239.03 g/mol [1][3]
Form	Solid[1]
CAS Number	Not clearly specified, multiple isomers exist.

Hazard Identification:

2-Bromo-4-methylbenzotrifluoride is classified with the following hazards:

- Acute Toxicity 4, Oral: Harmful if swallowed.[1][3]
- Skin Irritation: Causes skin irritation.[3][4][5]
- Serious Eye Irritation: Causes serious eye irritation.[3][4][5]

- Respiratory Irritation: May cause respiratory irritation.[3][4][5]

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment plan is mandatory to mitigate risks associated with handling **2-Bromo-4-methylbenzotrifluoride** and similar halogenated aromatic compounds.

Protection Type	Recommended Equipment	Rationale
Eye and Face	Chemical safety goggles and a face shield.[6]	Protects against splashes and vapors that can cause serious eye damage.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber), a chemically resistant apron or lab coat, and closed-toe shoes.[6]	Prevents skin contact, which can lead to irritation.
Respiratory	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges for organic vapors should be used.[6]	Minimizes inhalation of vapors, which can cause respiratory tract irritation.

Experimental Protocols: Handling and Disposal

Handling Protocol:

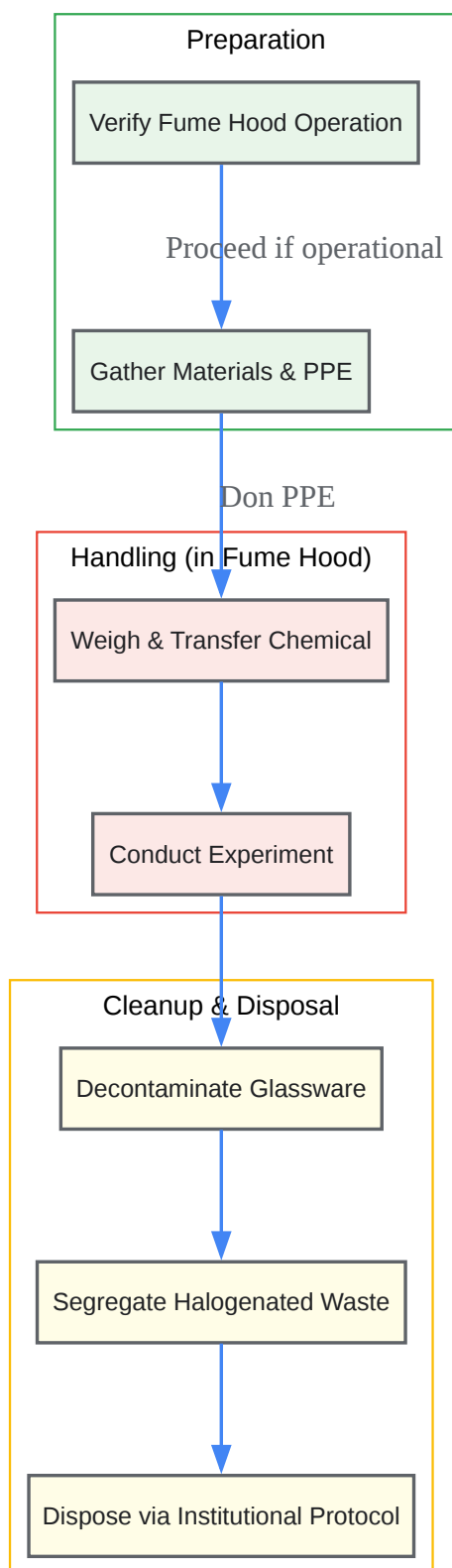
- Preparation:
 - Ensure a chemical fume hood is operational and the work area is clean and free of clutter.
 - Place all necessary equipment and reagents within the fume hood.[6]
- Aliquoting and Transfer:

- Carefully measure and transfer the required amount of the chemical.
- Use appropriate tools, such as spatulas or weighing paper, to minimize the risk of spills.
- Reaction Setup:
 - Conduct all experimental procedures within the chemical fume hood.
 - Keep the sash at the lowest possible height that allows for comfortable work.[\[6\]](#)

Disposal Protocol:

- Decontamination:
 - Rinse all contaminated glassware with a suitable solvent (e.g., acetone) within the fume hood.
 - Collect the rinsate as hazardous waste.[\[6\]](#)
- Waste Segregation:
 - Crucially, halogenated organic waste must be collected separately from non-halogenated waste.[\[6\]](#)
 - Use a designated, properly labeled waste container for **2-Bromo-4-methylbenzotrifluoride** waste.
- Final Disposal:
 - Follow your institution's hazardous waste disposal procedures.
 - The typical disposal method for halogenated organic compounds is high-temperature incineration at a licensed facility.[\[7\]](#)

Workflow for Handling 2-Bromo-4-methylbenzotrifluoride



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Caption: Workflow for the safe handling and disposal of **2-Bromo-4-methylbenzotrifluoride**.

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